

Key structural features of 2-(Benzyloxy)-4-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Benzyloxy)-4-methylbenzaldehyde

Cat. No.: B2972291

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An In-Depth Technical Guide to the Core Structural Features of **2-(Benzyloxy)-4-methylbenzaldehyde**

Abstract

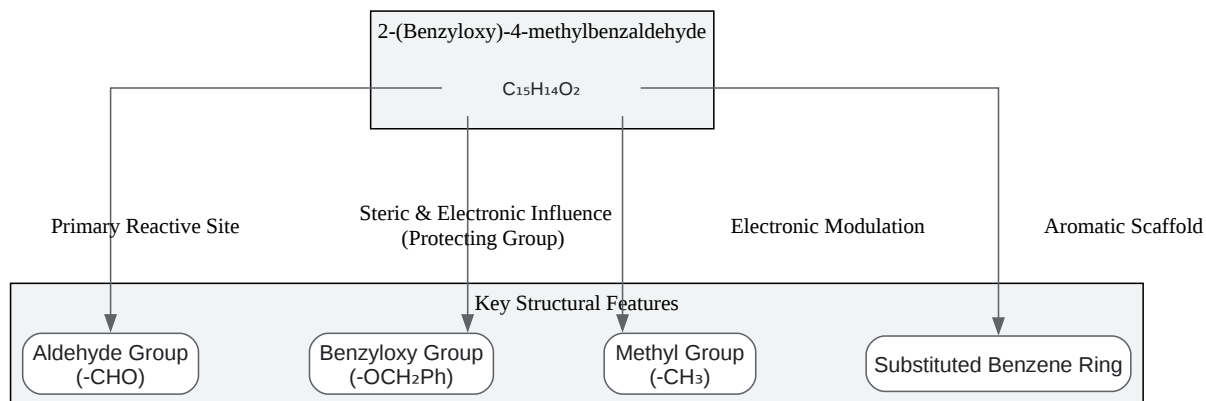
2-(Benzyloxy)-4-methylbenzaldehyde is a substituted aromatic aldehyde of significant interest in synthetic organic chemistry and drug discovery. Its molecular architecture, characterized by the spatial and electronic interplay between an aldehyde, a bulky benzyloxy ether, and a methyl group, imparts a unique reactivity profile. This guide provides an in-depth analysis of its core structural features. We will dissect the molecule's stereoelectronic properties, offer detailed protocols for its synthesis and characterization, and present its spectroscopic signature through a comparative analysis with structurally related analogs. This document is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile building block in their work.

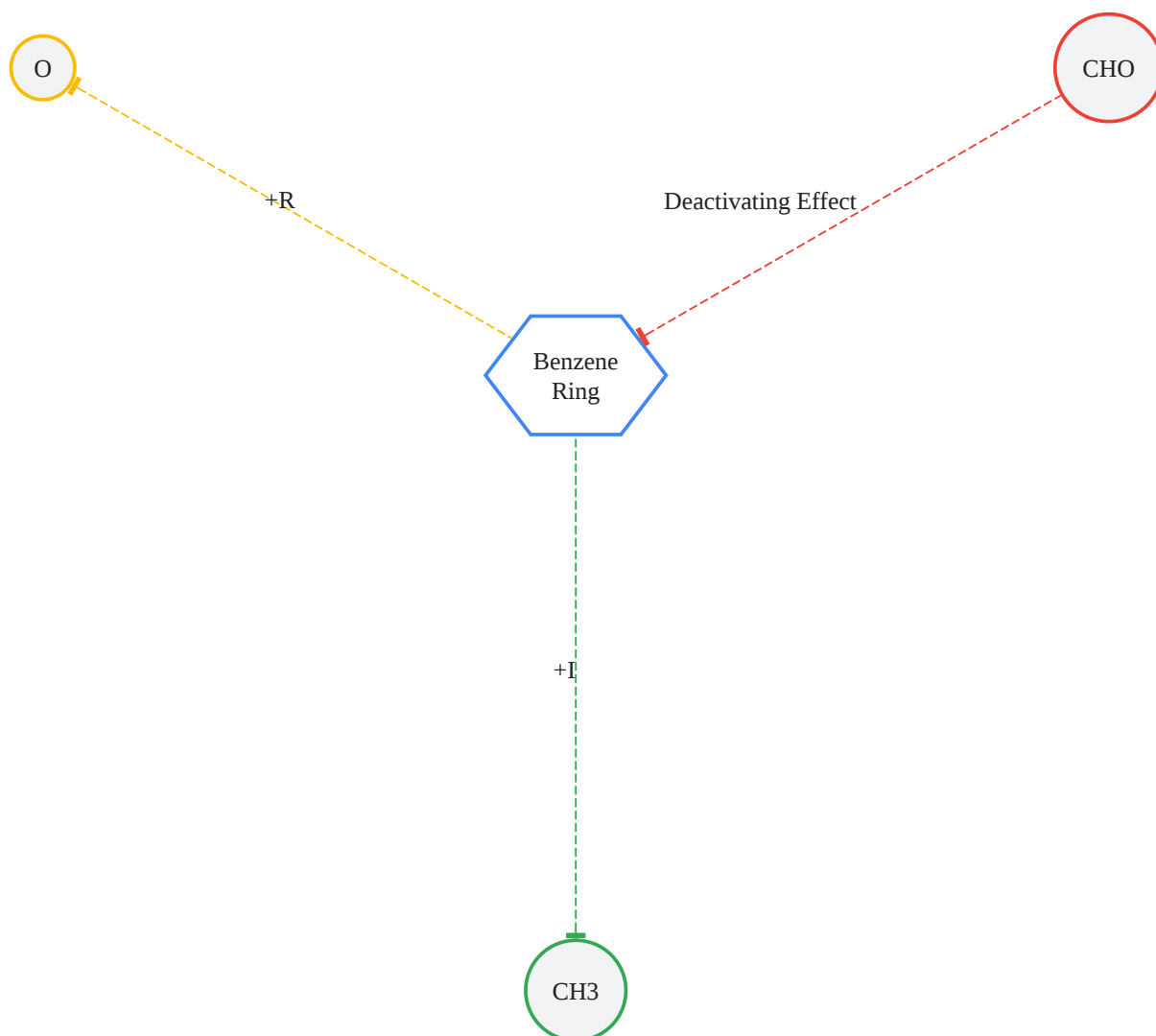
Molecular Overview and Physicochemical Properties

2-(Benzyloxy)-4-methylbenzaldehyde (CAS No. 154478-35-0) is a trifunctional aromatic compound.^[1] Its structure is built upon a benzaldehyde core, substituted at the C2 (ortho) position with a benzyloxy group (-OCH₂Ph) and at the C4 (para) position with a methyl group (-CH₃).

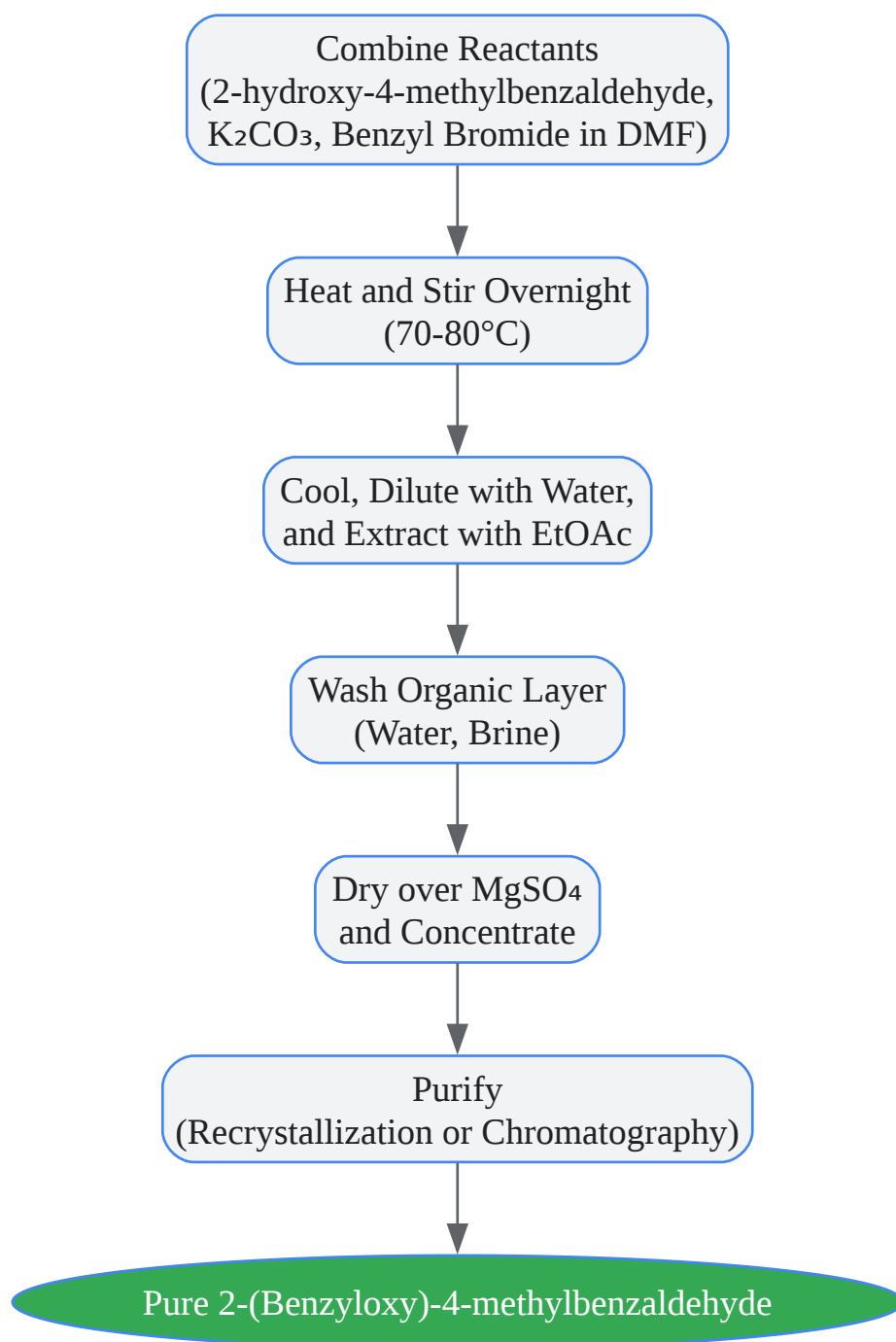
The molecule's overall properties are a direct consequence of the synergy between its constituent parts. The aldehyde group is the primary center of reactivity for nucleophilic addition and condensation reactions. The benzyloxy group acts as a sterically demanding, electron-donating (by resonance) protecting group for a phenol. The methyl group, also electron-donating (by hyperconjugation and induction), further modulates the electronic character of the aromatic ring.

A logical diagram illustrating the key functional regions of the molecule is presented below.





Net effect: Increased electron density on the ring reduces aldehyde electrophilicity.



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References

- 1. 2-(Benzyloxy)-4-methylbenzaldehyde | 154478-35-0 [chemicalbook.com]
- To cite this document: BenchChem. [Key structural features of 2-(Benzyloxy)-4-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2972291#key-structural-features-of-2-benzyloxy-4-methylbenzaldehyde]

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